

Essential Safety and Operational Guide for FFN270 Hydrochloride

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Compound of Interest

Compound Name: FFN270 hydrochloride

Cat. No.: B11937197

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Disclaimer: This document provides guidance on the personal protective equipment (PPE) and procedures for handling **FFN270 hydrochloride**. This information is compiled from general laboratory safety protocols and data for similar research compounds. A specific Safety Data Sheet (SDS) for **FFN270 hydrochloride** is not publicly available. Therefore, a thorough, site-specific risk assessment must be conducted by qualified personnel before any handling of this substance. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Immediate Safety and Logistical Information

FFN270 hydrochloride is a fluorescent tracer of norepinephrine, acting as a substrate for the norepinephrine transporter (NET) and vesicular monoamine transporter 2 (VMAT2).[1] Due to its biological activity and the absence of comprehensive safety data, it should be handled with caution, assuming it is a potentially hazardous substance. The primary routes of exposure to minimize are inhalation, skin and eye contact, and ingestion.[2]

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE for handling **FFN270 hydrochloride**.[3] The following table summarizes the recommended PPE for various laboratory activities involving this compound.

Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities.[3]	Two pairs of nitrile gloves.[2]	Laboratory coat.	Work in a certified chemical fume hood.[4]
Solution Preparation	Chemical splash goggles.[3]	Nitrile gloves.[2]	Laboratory coat.	Work in a well-ventilated area, preferably a chemical fume hood.[4]
Cell Culture/Microscopy	Safety glasses.	Nitrile gloves.	Laboratory coat.	Not generally required.
Spill Cleanup	Chemical splash goggles and a face shield.[3]	Heavy-duty nitrile or butyl rubber gloves.	Chemical-resistant apron or coveralls over a lab coat.	A NIOSH-approved respirator with appropriate cartridges may be necessary depending on the spill size and location.

Operational Plans

1. Engineering Controls:

- All work with solid **FFN270 hydrochloride** and concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4]

- Ensure safety showers and eyewash stations are readily accessible and have been recently tested.[2]

2. Administrative Controls:

- Develop a standard operating procedure (SOP) for the handling of **FFN270 hydrochloride** and ensure all personnel are trained on the procedure.
- Restrict access to areas where **FFN270 hydrochloride** is being used.
- Maintain a chemical inventory to track the quantity of **FFN270 hydrochloride** on-site.

3. Spill Response:

- In the event of a spill, evacuate the immediate area and alert others.
- For small spills, trained personnel wearing appropriate PPE can use a chemical spill kit to absorb the material.
- For large spills, evacuate the laboratory and contact your institution's EHS department immediately.

Disposal Plan

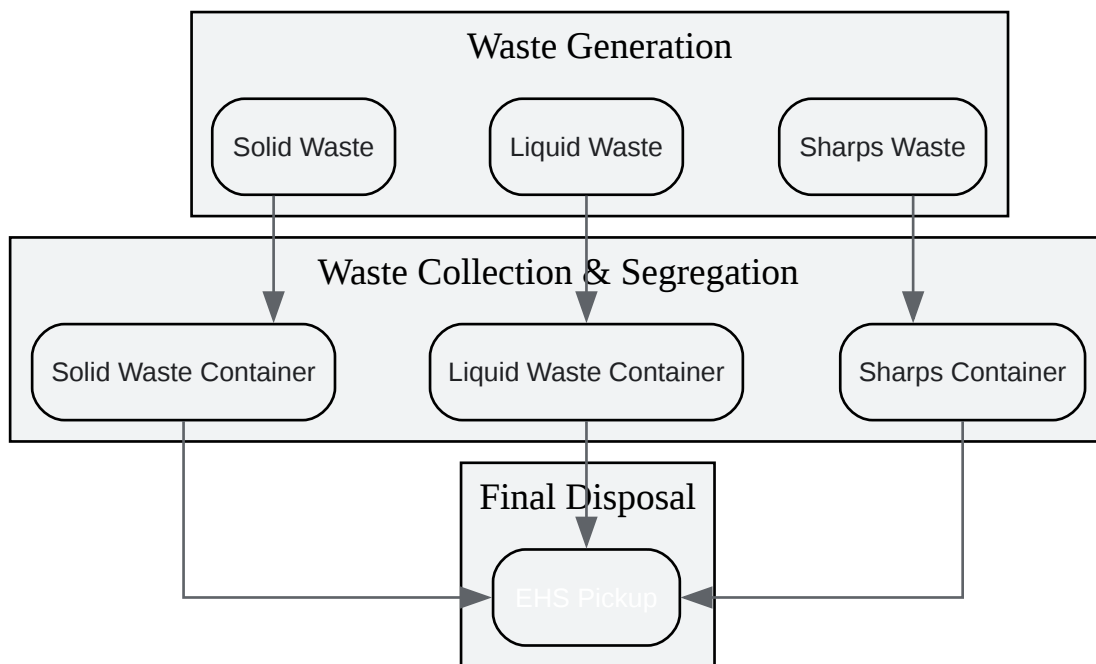
Dispose of **FFN270 hydrochloride** and all contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.[5] Do not dispose of **FFN270 hydrochloride** down the drain.[6]

Waste Segregation:

- Solid Waste: Collect unused **FFN270 hydrochloride** powder, contaminated gloves, weigh boats, and other solid materials in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **FFN270 hydrochloride** and the first rinse of any contaminated glassware in a designated, sealed, and clearly labeled hazardous waste container.[7]

- Sharps: Any needles or other sharps used for injections of **FFN270 hydrochloride** should be disposed of in a designated sharps container for hazardous waste.

Below is a workflow for the disposal of **FFN270 hydrochloride** waste.



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FFN270 Hydrochloride Waste Disposal Workflow

Quantitative Data Summary

The following table provides typical physical and chemical properties for a research chemical like **FFN270 hydrochloride**. This data is for illustrative purposes and should be confirmed with the supplier-specific Certificate of Analysis (CoA).

Property	Value	Source
Molecular Weight	259.66 g/mol	
Formula	C ₁₁ H ₁₀ FNO ₃ ·HCl	
Appearance	Solid	General
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	
Excitation Maxima	320 nm or 365 nm (pH-dependent)	[8]
Emission Maximum	475 nm	[8]

Experimental Protocols

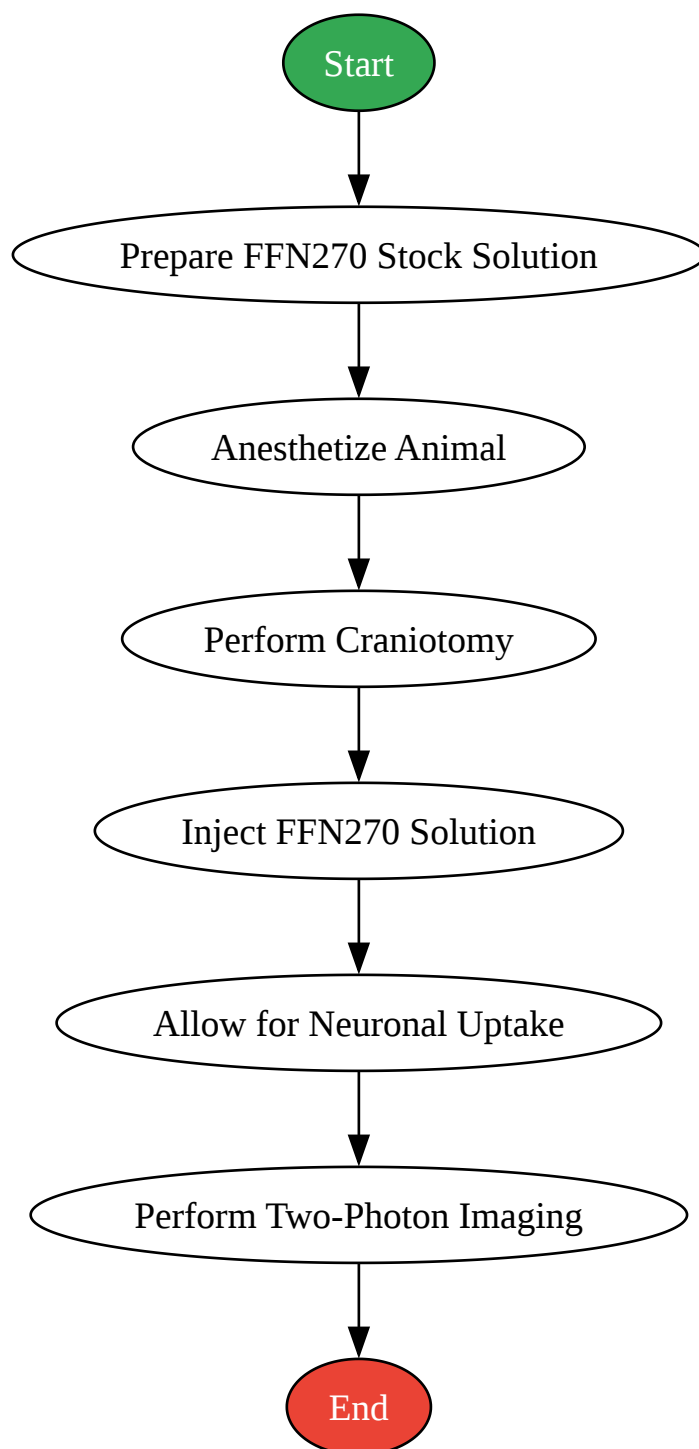
Protocol: Labeling Noradrenergic Neurons with **FFN270 Hydrochloride**

This protocol is adapted from Dunn et al., 2018 and is intended for in vivo imaging in animal models.[1]

1. Preparation of **FFN270 Hydrochloride** Stock Solution: a. Allow the vial of **FFN270 hydrochloride** to equilibrate to room temperature before opening. b. Reconstitute the solid **FFN270 hydrochloride** in high-quality, anhydrous DMSO to a stock concentration of 10-100 mM. c. Aliquot the stock solution into single-use volumes and store at -20°C, protected from light.

2. In Vivo Injection: a. Anesthetize the animal according to your institution's approved animal care and use protocol. b. Secure the animal in a stereotaxic frame. c. Create a small cranial window over the brain region of interest (e.g., somatosensory cortex).[1] d. Dilute the **FFN270 hydrochloride** stock solution in sterile artificial cerebrospinal fluid (aCSF) to the desired final concentration (e.g., 100 pmol for cortical injection).[1] e. Using a microinjection pump and a glass micropipette, inject the **FFN270 hydrochloride** solution into the target brain region at a slow and steady rate.[1]

3. Imaging: a. Allow sufficient time for neuronal uptake and labeling (this may need to be empirically determined). b. Use two-photon microscopy to visualize the FFN270-labeled neurons.[1] c. Excite the FFN270 using a laser tuned to approximately 320 nm or 365 nm and collect the emission at around 475 nm.[8]



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Mechanism of **FFN270 Hydrochloride** Uptake and Sequestration**Need Custom Synthesis?**

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